

Application Notes and Protocols for Cell-Based Calcium Influx Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium ions (Ca2+) are ubiquitous intracellular second messengers that play a critical role in regulating a vast array of cellular processes, including gene transcription, cell proliferation, apoptosis, and neurotransmission.[1] The concentration of free cytosolic calcium is tightly regulated and maintained at a very low level in resting cells. Upon stimulation, various signaling pathways can trigger a rapid and transient increase in intracellular calcium concentration, either through release from intracellular stores like the endoplasmic reticulum or through influx from the extracellular environment via ion channels.[2][3][4]

This document provides a detailed protocol for a cell-based calcium influx assay, a fundamental tool for studying G-protein coupled receptors (GPCRs), ion channels, and other cell surface receptors, as well as for screening compound libraries in drug discovery. While a specific protocol designated "MSK-195" was not identified in publicly available literature, the following represents a comprehensive and widely applicable methodology synthesized from established laboratory practices.

Principle of the Assay

This protocol utilizes a fluorescent calcium indicator dye that can be loaded into cells. These dyes exhibit a significant change in their fluorescent properties upon binding to free calcium ions. The change in fluorescence intensity is directly proportional to the intracellular calcium

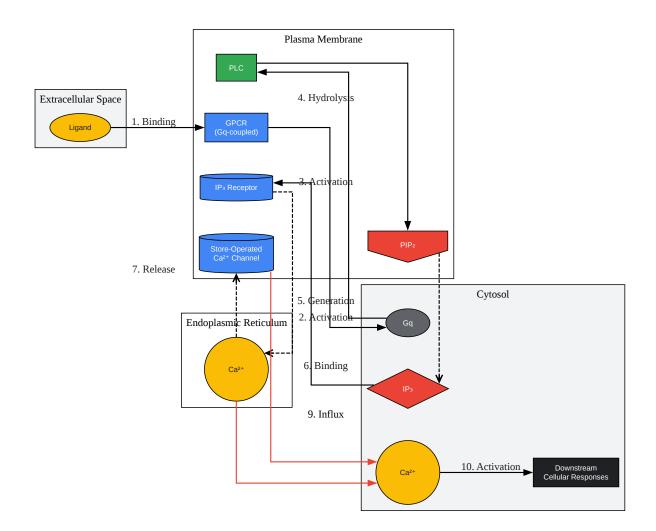


concentration and can be measured in real-time using a fluorescence plate reader or flow cytometer.[5][6] This allows for the kinetic monitoring of calcium mobilization in response to receptor agonists or antagonists.

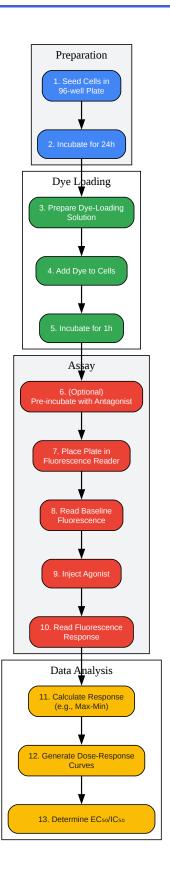
Signaling Pathway: GPCR-Mediated Calcium Influx

A common pathway leading to intracellular calcium increase involves the activation of Gq-coupled GPCRs. The diagram below illustrates this signaling cascade.









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